

Application Notes and Protocols for Proxan-Sodium Handling

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Compound of Interest

Compound Name: Proxan

Cat. No.: B089752

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These notes provide essential safety information, handling procedures, and emergency protocols for **Proxan**-sodium (also known as Sodium Isopropylxanthate), intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Chemical and Physical Properties

Proxan-sodium is a light-yellow to grey-yellow powder or pellet with a pungent odor.^[1] It is soluble in water.^{[1][2]}

Property	Value	Source
CAS Number	140-93-2	^{[2][3]}
Molecular Formula	C4H7NaOS2	^{[2][4]}
Molecular Weight	158.22 g/mol	^{[2][3][4]}
Form	White to yellowish powder	^[2]
Odor	Mild disagreeable odor	^{[2][5]}
Solubility in Water	Complete	^[2]
Storage Temperature	2-8°C	^[2]

Hazard Identification and Safety Data

Proxan-sodium is classified as harmful if swallowed, causes skin irritation, and is toxic to aquatic life with long-lasting effects.[3][6][7]

GHS Hazard Statements:

- H302: Harmful if swallowed.[3][6][7]
- H315: Causes skin irritation.[3][6][7]
- H411: Toxic to aquatic life with long lasting effects.[3][6][7]

Hazard Data	Value	Source
Acute Oral LD50 (Rats)	800 mg/kg	[2]
Probable Oral Lethal Dose (Human)	50-500 mg/kg	[3][6][7]

Signal Word: Warning[3][6][7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Proxan**-sodium to minimize exposure risk.

PPE Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[3][6]
Skin Protection	Fire/flame resistant and impervious clothing. Chemical impermeable gloves that have been inspected prior to use.	[3][6]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.	[6]

Experimental Protocols

Protocol 1: Safe Weighing and Preparation of Proxan-Sodium Solutions

This protocol outlines the procedure for safely weighing **Proxan**-sodium powder and preparing an aqueous solution.

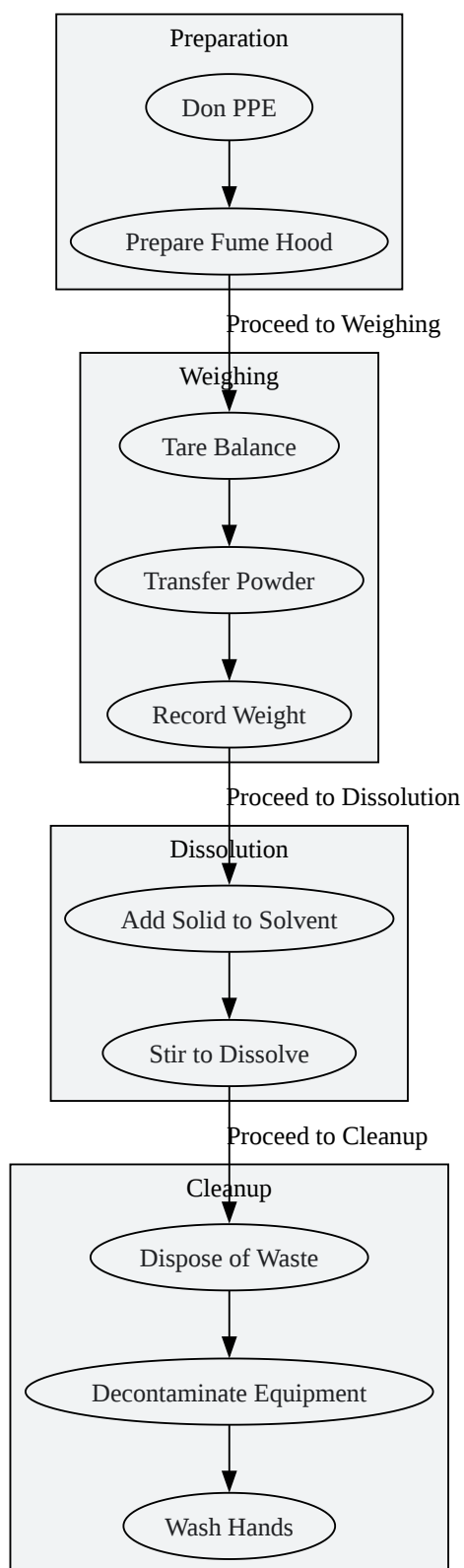
Materials:

- **Proxan**-sodium solid
- Enclosed analytical balance or a balance within a fume hood
- Spatula
- Weighing paper or boat
- Beaker and magnetic stir bar
- Stir plate
- Appropriate solvent (e.g., deionized water)
- Wash bottle with solvent
- Appropriate PPE (see Section 3)

Procedure:

- Preparation: Don all required PPE, including a lab coat, safety goggles, and chemical-resistant gloves. Ensure the work area, either a fume hood or a designated area with local exhaust ventilation, is clean and uncluttered.[\[1\]](#)
- Weighing:
 - Tare the analytical balance with the weighing boat.

- Carefully transfer the desired amount of **Proxan**-sodium powder to the weighing boat using a clean spatula.
- Minimize dust generation during transfer.[\[1\]](#)
- Record the exact weight.
- Dissolution:
 - Place a beaker containing the appropriate volume of solvent and a magnetic stir bar on a stir plate.
 - Carefully add the weighed **Proxan**-sodium to the solvent.
 - Rinse the weighing boat with a small amount of solvent and add the rinsing to the beaker to ensure a complete transfer.
 - Turn on the stirrer and allow the solid to dissolve completely. Aqueous solutions are typically prepared at a concentration of 3-10% by weight.[\[2\]](#)
- Storage of Solution: **Proxan**-sodium solutions should be used promptly. It is recommended that solutions are not stored for longer than three days due to the potential for decomposition and formation of carbon disulphide.[\[2\]](#)
- Waste Disposal: Dispose of any contaminated weighing paper, gloves, and other disposable materials in a designated chemical waste container.
- Decontamination: Clean the spatula, beaker, and stir bar thoroughly. Wash hands and any exposed skin with soap and water after completing the procedure.[\[3\]](#)



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Caption: Workflow for weighing and dissolving **Proxan**-sodium.

Protocol 2: Handling and Storage of Proxan-Sodium

This protocol provides guidelines for the safe handling and storage of **Proxan**-sodium containers.

Handling:

- Avoid all personal contact, including inhalation of dust.[8]
- Use with adequate ventilation and minimize dust generation.[1]
- Do not eat, drink, or smoke when using this product.[3][6][7]
- Wash hands thoroughly after handling.[1][3][6][7]
- Keep containers tightly closed when not in use.[1]

Storage:

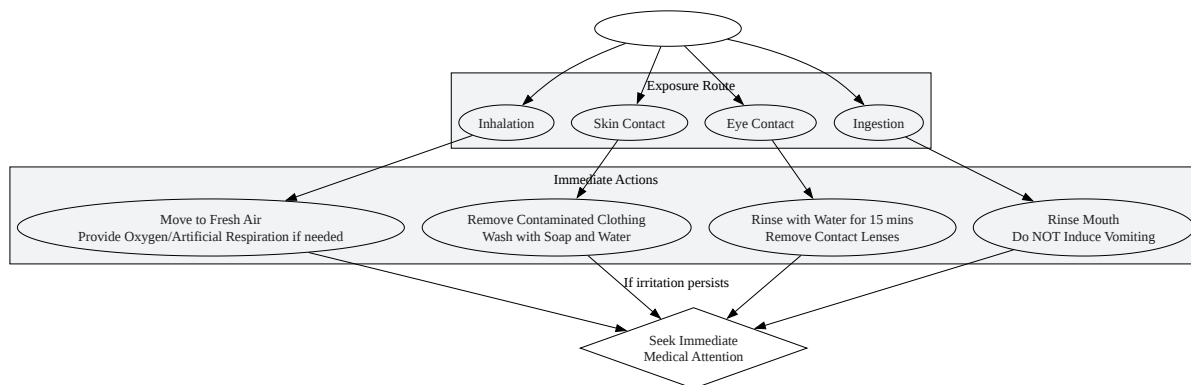
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3]
- Store away from incompatible substances and foodstuff containers.[1][3]
- Do not store in direct sunlight.[1]
- **Proxan**-sodium is deliquescent and decomposes at 150°C.[2]

Emergency Procedures

First Aid Measures

Immediate first aid is critical in case of exposure to **Proxan**-sodium.

Exposure Route	First Aid Procedure	Source
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[3][6][7]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.	[3][6][7]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor.	[3][6][7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[3][6]



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Caption: Decision-making workflow for first aid response.

Spill and Disposal Procedures

Spill Response:

- Evacuate: Evacuate personnel from the spill area.[3][7]
- Ventilate: Ensure adequate ventilation.[3][7]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[3][7]

- Personal Protection: Wear appropriate personal protective equipment, including chemical impermeable gloves, safety goggles, and a respirator if necessary.[3][7]
- Cleanup:
 - Avoid dust formation.[3][7]
 - Use spark-proof tools and explosion-proof equipment.[3][6]
 - Collect the spilled material and place it in a suitable, closed container for disposal.[3][6]
 - Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[3]

Disposal:

- Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3][6]
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.[3]
- Contaminated packaging can be triply rinsed and offered for recycling or reconditioning.[3]

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References

- 1. tnjchem.com [tnjchem.com]
- 2. Proxan sodium | 140-93-2 [chemicalbook.com]

- 3. chemicalbook.com [chemicalbook.com]
- 4. Proxan-sodium | C₄H₇NaOS₂ | CID 23690438 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Sodium isopropyl xanthate - Hazardous Agents | Haz-Map [haz-map.com]
- 6. echemi.com [echemi.com]
- 7. Page loading... [wap.guidechem.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
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